

A Technical Guide to High-Purity Cytarabine-13C3 for Research and Development

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Compound of Interest

Compound Name: Cytarabine-13C3

Cat. No.: B15559076

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available high-purity **Cytarabine-13C3**, a stable isotope-labeled internal standard crucial for the accurate quantification of the antineoplastic and antiviral agent cytarabine. This document details available suppliers, their product specifications, relevant experimental protocols for its use, and the biochemical pathways in which cytarabine is involved.

Commercial Suppliers and Product Specifications

High-purity **Cytarabine-13C3** is available from several reputable suppliers specializing in research chemicals and analytical standards. While specific purity values and analytical data are lot-dependent and should be confirmed by consulting the Certificate of Analysis (CoA) from the respective supplier, the following table summarizes the generally available information.

Supplier	Product Name	Catalog Number (Example)	Stated Purity	Molecular Formula	CAS Number (Unlabeled)	Notes
Cayman Chemical	Cytarabine-13C3	28805	≥95% [1] [2]	C6[13C3]H13N3O5 [1] [2]	147-94-4	Intended for use as an internal standard for the quantification of cytarabine by GC- or LC-MS. [3]
LGC Standards	DL-Cytarabine-13C3	TRC-C998102	Not specified; CoA available	C6[13C3]H13N3O5	Not specified	Provides a Certificate of Analysis with detailed information upon request. [4] [5]
Santa Cruz Biotechnology	Cytarabine-13C3	sc-219423	Not specified; refer to CoA [6]	C6(13C)3H13N3O5 [6]	147-94-4	Labeled cytarabine with antineoplastic and antiviral properties. [6]
MedchemExpress	Cytarabine-13C3	HY-109731S	Not specified; CoA available	C6[13C3]H13N3O5	Not specified	13C labeled Cytarabine.

United States Biological	DL-Cytarabine-13C3	C9800-13.3	Not specified	Not specified	Not specified	Labeled Cytarabine, a selective inhibitor of DNA synthesis.
Sinco Pharmachem Inc.	Cytarabine-13C3	C23448	Not specified	C9H13N3O5	147-94-4 (non-labelled)	
Pharmaffiliates	Cytarabine-13C3 5'-Monophosphate	Not specified	Not specified	C613C3H14N3O8P	7075-11-8 (unlabeled)	A labeled derivative of Cytarabine.
Clinivex	DL-Cytarabine-13C3	RCLS2L125919	Not specified; CoA available	C613C3H13N3O5	Not specified	For laboratory use only.

Experimental Protocols

Quantification of Cytarabine in Biological Matrices using LC-MS/MS

This protocol outlines a general procedure for the quantitative analysis of cytarabine in plasma samples using **Cytarabine-13C3** as an internal standard.

2.1.1. Sample Preparation

- **Blood Collection and Stabilization:** To prevent the enzymatic degradation of cytarabine by cytidine deaminase in blood samples, it is crucial to add an inhibitor like tetrahydrouridine immediately after collection.^[7]
- **Protein Precipitation:** To 100 µL of plasma, add 300 µL of acetonitrile containing the internal standard, **Cytarabine-13C3**, at a known concentration.

- Vortex and Centrifuge: Vortex the mixture for 1 minute to precipitate proteins. Centrifuge at 10,000 x g for 10 minutes.
- Supernatant Collection: Carefully transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the residue in 100 µL of the mobile phase for LC-MS/MS analysis.

2.1.2. LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column (e.g., 100 x 2.1 mm, 1.8 µm) is suitable for separation.^[7]
 - Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 µL.
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Multiple Reaction Monitoring (MRM): Monitor the following transitions:
 - Cytarabine: m/z 244.1 → 112.1
 - **Cytarabine-13C3**: m/z 247.1 → 115.1
 - Data Analysis: The concentration of cytarabine in the sample is determined by comparing the peak area ratio of the analyte to the internal standard against a standard curve.

Workflow for Purity Assessment of Cytarabine-13C3

The chemical and isotopic purity of **Cytarabine-13C3** is critical for its use as an internal standard. High-resolution mass spectrometry (HRMS) and nuclear magnetic resonance (NMR) spectroscopy are key analytical techniques for this purpose.

2.2.1. Isotopic Purity Determination by HRMS

- **Sample Preparation:** Prepare a dilute solution of **Cytarabine-13C3** in a suitable solvent (e.g., methanol/water).
- **Mass Spectrometry Analysis:** Infuse the sample directly into a high-resolution mass spectrometer (e.g., Orbitrap or Q-TOF).
- **Data Analysis:** Acquire the mass spectrum and determine the relative abundance of the M+0, M+1, M+2, and M+3 peaks to calculate the isotopic enrichment of ¹³C.[\[8\]](#)[\[9\]](#)

2.2.2. Chemical Purity Determination by HPLC-UV and ¹H-NMR

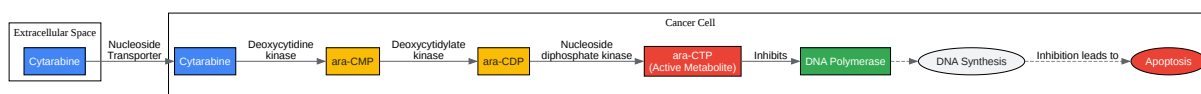
- **HPLC-UV:**
 - Develop a gradient HPLC method using a C18 column to separate **Cytarabine-13C3** from any potential impurities.
 - Use a UV detector to quantify the peak area of the main compound relative to any impurity peaks.
- **¹H-NMR:**
 - Dissolve a known amount of the sample in a suitable deuterated solvent (e.g., DMSO-d₆).
 - Acquire the ¹H-NMR spectrum and integrate the peaks corresponding to **Cytarabine-13C3** and any identifiable impurities.

Signaling Pathways and Logical Relationships

Mechanism of Action of Cytarabine

Cytarabine is a pyrimidine nucleoside analog that, upon entering the cell, is phosphorylated to its active triphosphate form, ara-CTP. Ara-CTP then competitively inhibits DNA polymerase,

leading to the termination of DNA chain elongation and ultimately inducing apoptosis in rapidly dividing cancer cells.

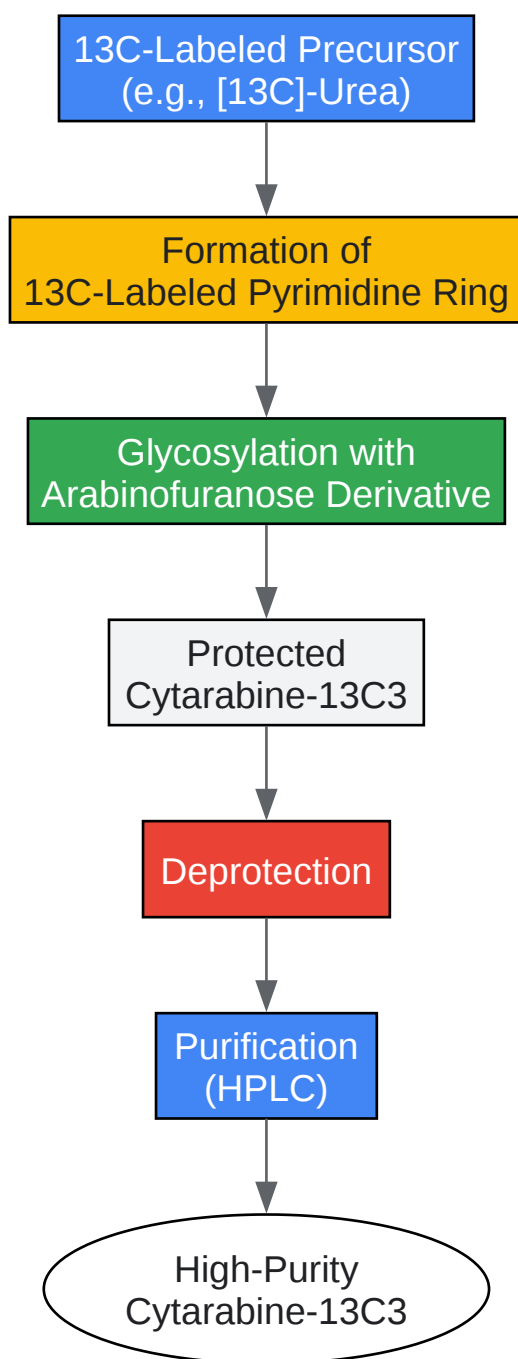


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Caption: Intracellular activation of Cytarabine to ara-CTP and inhibition of DNA synthesis.

Synthesis Workflow for ¹³C-Labeled Pyrimidine Nucleosides

The synthesis of **Cytarabine-¹³C3** generally involves the incorporation of ¹³C-labeled precursors into the pyrimidine ring. A generalized workflow for the synthesis of ¹³C-labeled pyrimidine nucleosides is outlined below. Specific protocols for **Cytarabine-¹³C3** may vary.



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